

# CAS number 354-24-5 properties and hazards

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## Compound of Interest

Compound Name: *Chlorodifluoroacetyl chloride*

Cat. No.: *B1329302*

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An In-Depth Technical Guide to **Chlorodifluoroacetyl Chloride** (CAS 354-24-5): Properties, Hazards, and Safe Handling for Research Applications

## Executive Summary

**Chlorodifluoroacetyl chloride** (CAS 354-24-5) is a highly reactive, corrosive, and volatile liquid chemical intermediate. With a molecular formula of  $C_2Cl_2F_2O$ , it serves as a specialized reagent in the synthesis of advanced pharmaceutical and agrochemical compounds.[\[1\]](#)[\[2\]](#) Its utility is derived from the chlorodifluoroacetyl moiety it introduces into target molecules. However, its high reactivity, particularly with nucleophiles such as water, is the source of its significant hazards. The compound is classified as Skin Corrosion Category 1B, causing severe skin burns and eye damage.[\[3\]](#)[\[4\]](#) This guide provides a comprehensive overview of its physicochemical properties, detailed hazard analysis, and essential protocols for safe handling, emergency response, and use in a research and development setting.

## Chemical Identity and Physicochemical Properties

**Chlorodifluoroacetyl chloride** is a colorless, volatile liquid characterized by a low boiling point and a pungent odor.[\[3\]](#)[\[5\]](#) Its high volatility at ambient temperatures contributes significantly to the risk of inhalation exposure.

Table 1: Physicochemical Properties of **Chlorodifluoroacetyl Chloride**

Property	Value	Source(s)
CAS Number	354-24-5	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
IUPAC Name	2-chloro-2,2-difluoroacetyl chloride	<a href="#">[6]</a> <a href="#">[7]</a>
Synonyms	Acetyl chloride, chlorodifluoro-; Difluorochloroacetyl chloride	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>2</sub> Cl <sub>2</sub> F <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	148.92 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Colorless volatile liquid with a pungent smell	<a href="#">[5]</a>
Boiling Point	~20 - 34 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Melting Point	20 °C	<a href="#">[5]</a> <a href="#">[7]</a>
Density	~1.612 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>

## Applications in Chemical Synthesis

The primary utility of **chlorodifluoroacetyl chloride** is as a reactive intermediate in organic synthesis. It is used in the preparation of various derivatives for applications in medicine and the development of pesticides.[\[1\]](#)[\[2\]](#) As an acyl chloride, it readily participates in reactions with a wide range of nucleophiles (alcohols, amines, etc.) to introduce the chlorodifluoroacetyl group, a valuable building block for creating complex fluorinated molecules.

## Comprehensive Hazard Analysis

The hazards associated with **chlorodifluoroacetyl chloride** are a direct consequence of its chemical reactivity. It is classified as a corrosive substance that requires stringent handling protocols.

## GHS Classification and Mechanism of Corrosivity

The compound is universally classified under the Globally Harmonized System (GHS) as causing severe skin and eye damage.[\[3\]](#)

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger
- Primary Hazard Statement: H314 - Causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Other Potential Hazard Statements: H332 - Harmful if inhaled; H335 - May cause respiratory irritation.[\[4\]](#)

**Causality of Corrosivity:** The severe corrosive action of **chlorodifluoroacetyl chloride** stems from its vigorous reaction with water. Upon contact with moisture, such as on skin, in the eyes, or within the respiratory tract, it rapidly hydrolyzes to form hydrochloric acid (HCl) and chlorodifluoroacetic acid. These byproducts are strong acids that cause immediate and severe chemical burns to biological tissue.

Caption: Relationship between chemical reactivity and primary hazard.

## Routes of Exposure and First Aid

- Inhalation: Harmful if inhaled, causing irritation to the respiratory system.[\[2\]](#)[\[4\]](#) High concentrations of vapor can lead to severe respiratory damage.
  - First Aid: Immediately remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Causes severe, progressive burns and blistering.[\[3\]](#)
  - First Aid: Immediately take off all contaminated clothing. Drench the affected skin with running water for at least 15-20 minutes. Seek immediate medical attention.[\[3\]](#)
- Eye Contact: Causes severe eye damage, potentially leading to permanent vision loss.
  - First Aid: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately transfer to a hospital for specialist examination.[\[3\]](#)
- Ingestion: Causes severe burns to the mouth, throat, and stomach.

- First Aid: Rinse mouth with water. Do NOT induce vomiting. Give a cup of water to drink. Seek immediate medical attention.[\[3\]](#)

## Hazardous Decomposition

When involved in a fire or exposed to high heat, **chlorodifluoroacetyl chloride** can decompose to produce highly toxic and corrosive fumes, including:

- Hydrogen Chloride (HCl)[\[3\]](#)
- Hydrogen Fluoride (HF)[\[3\]](#)
- Carbon Monoxide (CO) and Carbon Dioxide (CO<sub>2</sub>)[\[3\]](#)

Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[3\]](#)

## Protocols for Safe Handling and Emergency Response

Due to the significant hazards, all work with **chlorodifluoroacetyl chloride** must be conducted with strict adherence to safety protocols.

## Step-by-Step Protocol for Safe Laboratory Handling

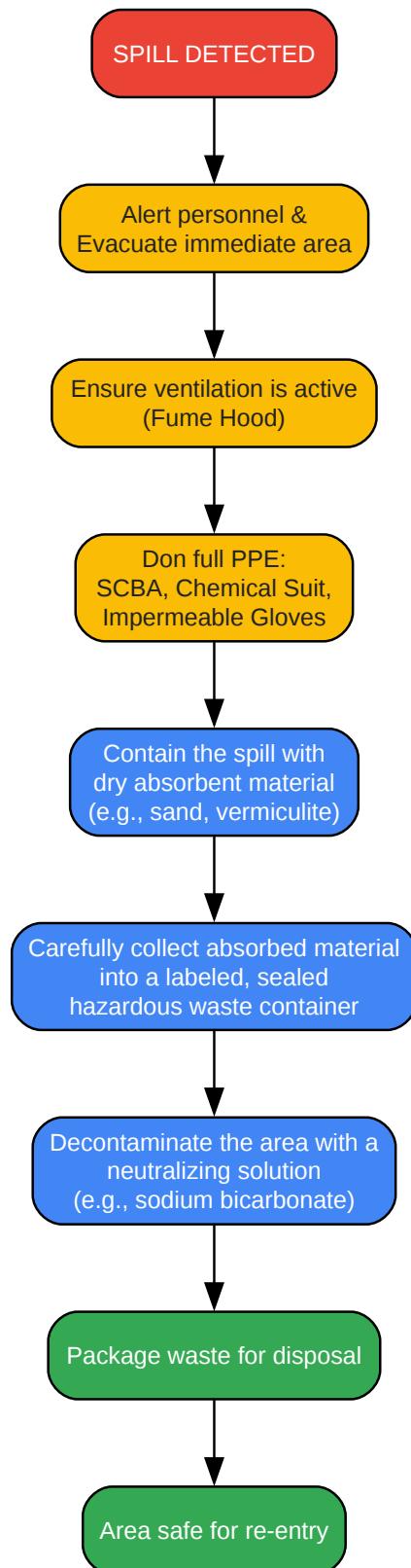
- Preparation and Engineering Controls:
  - All handling operations (opening, aliquoting, reacting) MUST be performed inside a certified chemical fume hood with sufficient ventilation.[\[3\]](#)
  - Ensure an emergency eye wash station and safety shower are immediately accessible and tested.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting chemical safety goggles and a face shield.[\[3\]](#)

- Hand Protection: Wear impermeable gloves (e.g., butyl rubber or a suitable laminate). Check glove manufacturer data for breakthrough times.
- Skin Protection: Wear a chemically resistant lab coat and appropriate protective clothing to prevent any possibility of skin contact.[\[3\]](#)
- Respiratory Protection: For emergency situations or where ventilation is inadequate, a self-contained breathing apparatus must be used.[\[3\]](#)

- Chemical Transfer and Use:
  - Before use, visually inspect the container for any damage.
  - Use only glass or other compatible, dry apparatus. The presence of moisture will cause a pressure build-up due to HCl gas evolution.
  - Slowly add the reagent to the reaction mixture. Be prepared for an exothermic reaction.
- Waste Disposal and Decontamination:
  - Never pour waste down the drain.
  - Slowly and carefully add excess **chlorodifluoroacetyl chloride** to a stirred, cooled neutralizing agent (e.g., sodium bicarbonate solution) in a fume hood.
  - All contaminated materials (gloves, pipette tips, etc.) must be collected in a labeled, sealed container for hazardous waste disposal.
  - Decontaminate all glassware and work surfaces after use.

## Emergency Spill Response Workflow

A spill of **chlorodifluoroacetyl chloride** constitutes a serious emergency. Only trained personnel with appropriate PPE should respond.



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Caption: Workflow for responding to a **chlorodifluoroacetyl chloride** spill.

## Storage and Incompatibility

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[\[2\]](#) Keep containers tightly closed to prevent moisture entry.
- Incompatible Materials: Avoid contact with:
  - Strong oxidizing agents[\[3\]](#)
  - Strong acids[\[3\]](#)
  - Water and moisture (causes violent reaction and decomposition)
  - Alkali metals and strong bases[\[8\]](#)

## Conclusion

**Chlorodifluoroacetyl chloride** (CAS 354-24-5) is a valuable but highly hazardous chemical reagent. Its utility in synthesizing complex fluorinated compounds for research is offset by its severe corrosivity, which is driven by its rapid hydrolysis to form strong acids. Professionals in research, drug development, and other scientific fields must approach this compound with a thorough understanding of its reactivity and a commitment to rigorous safety protocols. The implementation of appropriate engineering controls, mandatory personal protective equipment, and well-rehearsed emergency procedures are not merely recommendations but absolute requirements for its safe use.

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